

Application Notes and Protocols for Quantifying Inophyllum E in Plant Extracts

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Compound of Interest

Compound Name: *Inophyllum E*

Cat. No.: *B15590019*

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Introduction to Inophyllum E

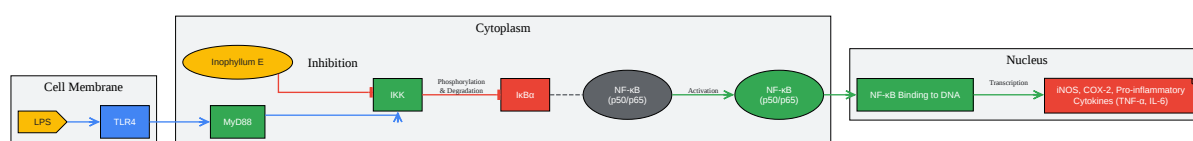
Inophyllum E is a bioactive neoflavonoid compound found in various parts of the *Calophyllum inophyllum* tree, a plant with a long history of use in traditional medicine across the Pacific and Asian regions. This compound, along with other related inophyllums (B, C, and P), contributes to the diverse pharmacological activities of *Calophyllum* extracts.^{[1][2]} These activities include antioxidant, anti-inflammatory, anticancer, and antimicrobial effects, making **Inophyllum E** a compound of significant interest for drug discovery and development.^{[1][3][4]} This document provides detailed protocols for the extraction and quantification of **Inophyllum E** from plant materials, as well as an overview of its potential signaling pathways.

Biological Activity and Signaling Pathways

Calophyllum inophyllum extracts and their constituent compounds, including inophyllums, have been shown to modulate key signaling pathways involved in inflammation and cancer.

Anti-inflammatory Signaling Pathway

Extracts of *C. inophyllum* have demonstrated potent anti-inflammatory properties by inhibiting the production of nitric oxide (NO) and suppressing the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) in a dose-dependent manner. This is often mediated through the downregulation of the nuclear factor-kappa B (NF- κ B) signaling pathway, a critical regulator of the inflammatory response. **Inophyllum E** is believed to contribute to this anti-inflammatory effect.

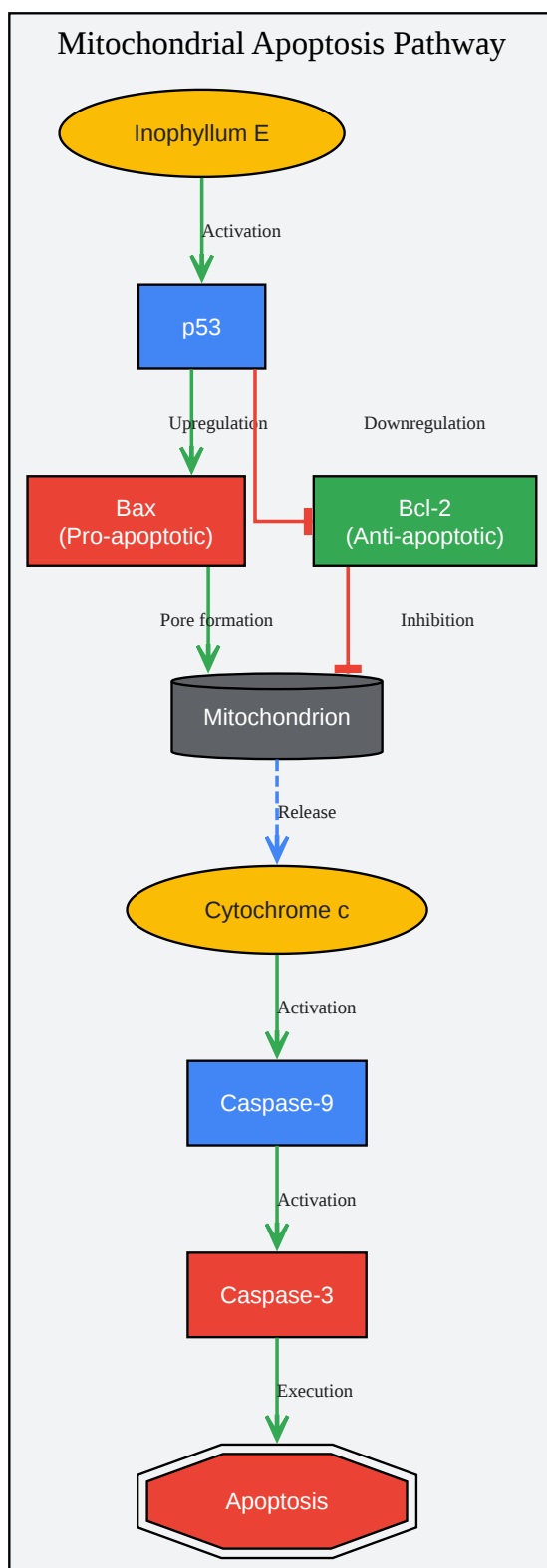


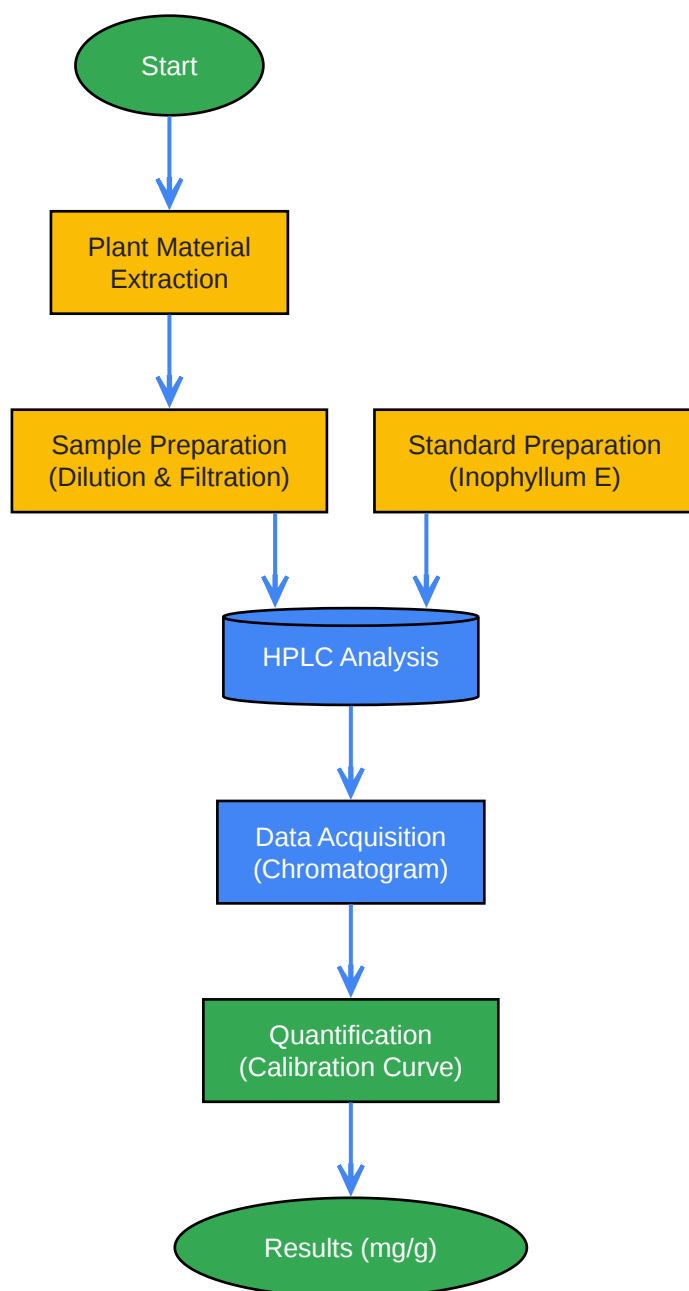
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Figure 1: Proposed anti-inflammatory signaling pathway of **Inophyllum E**.

Anticancer Signaling Pathway (Apoptosis)

Calophyllum inophyllum fruit extract has been shown to induce apoptosis in cancer cells, such as MCF-7 breast cancer cells. The proposed mechanism involves the modulation of the Bcl-2 family of proteins, leading to an increased Bax/Bcl-2 ratio, cytochrome c release from the mitochondria, and subsequent activation of caspase-3, a key executioner of apoptosis. This process is also linked to the p53 tumor suppressor pathway. **Inophyllum E** is a potential contributor to these anticancer effects.





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